

Application Notes and Protocols for PA2200 in Tissue Engineering Scaffolds

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Compound of Interest

Compound Name: PA22-2
Cat. No.: B15138425

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Introduction

Polyamide 2200 (PA2200), a biocompatible grade of Polyamide 12 (PA12), has emerged as a promising material for the fabrication of tissue engineering scaffolds.[1][2][3][4][5] Its excellent mechanical properties, high strength and stiffness, and processability via Selective Laser Sintering (SLS) make it an attractive candidate for creating complex, patient-specific scaffold architectures.[2][6][7] This document provides detailed application notes and experimental protocols for utilizing PA2200 in tissue engineering, with a focus on scaffold fabrication, characterization, and cellular applications.

Material Properties and Biocompatibility

PA2200 is a whitish, fine powder that exhibits high strength, stiffness, and good chemical resistance.[2][7] It is a biocompatible material, making it suitable for medical applications, including the production of prostheses and implants.[1][2][4][5][7][8][9] In vitro studies have confirmed that PA2200 scaffolds support cell attachment and proliferation, indicating good biocompatibility for 3D tissue engineering applications.[10]

Mechanical Properties

The mechanical properties of PA2200 scaffolds are crucial for load-bearing applications and can be influenced by SLS processing parameters and build orientation.[2][6]

Property	Value	Test Method	Reference
Tensile Modulus	1650 ± 150 MPa	ISO 527-1/-2	EOS GmbH
Tensile Strength	48 ± 3 MPa	ISO 527-1/-2	EOS GmbH
Strain at Break	20 ± 5 %	ISO 527-1/-2	EOS GmbH
Flexural Modulus	1500 ± 150 MPa	ISO 178	EOS GmbH
Compressive Strength	22 - 34 MPa	ASTM D695	[10][11]
Young's Modulus (Bending)	1614 MPa	Bending Test	[12]
Hardness	88 Shore D	-	[6]

Note: The mechanical properties can vary based on the specific SLS machine, processing parameters (e.g., laser power, scan speed, layer thickness), and part orientation.[2][6]

Biocompatibility Data

PA2200 has been shown to be biocompatible in various studies, supporting the growth and proliferation of different cell types.

Cell Type	Assay	Result	Reference
Chick Embryo Fibroblasts	In vitro cell culture	Good cell attachment and proliferation	[10]
Human Mesenchymal Stem Cells (hMSCs)	In vitro culture on PCL-SiHA scaffolds	Good cell viability and adhesion	[13]

Experimental Protocols

Protocol 1: Fabrication of PA2200 Scaffolds using Selective Laser Sintering (SLS)

This protocol outlines the general steps for fabricating porous PA2200 scaffolds using an SLS 3D printing system.

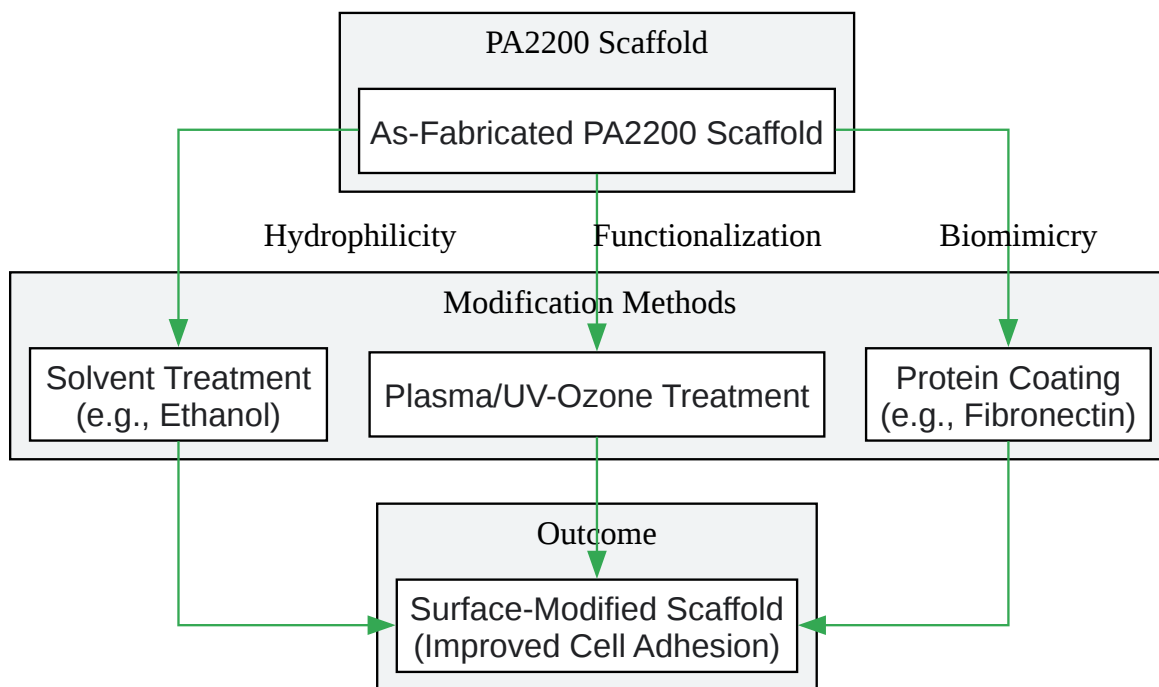
Materials and Equipment:

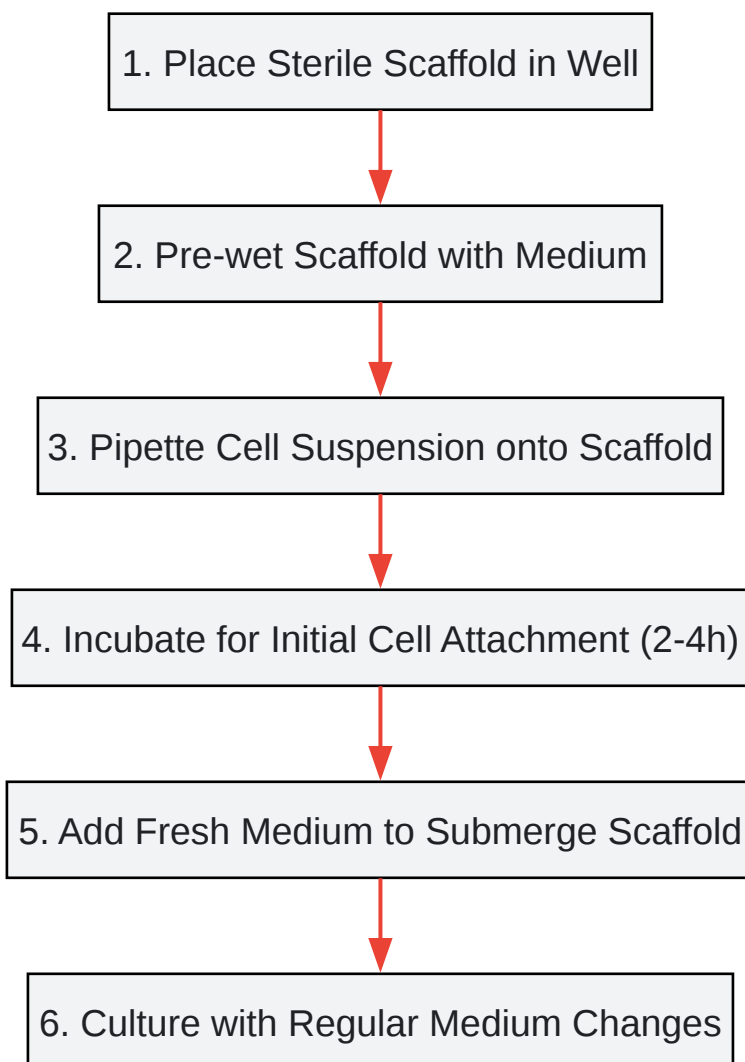
- PA2200 powder
- SLS 3D printer (e.g., EOSINT P systems)
- Computer with CAD software
- Cleaning station (for powder removal)

Procedure:

- **Scaffold Design:** Design the 3D model of the scaffold with the desired porosity, pore size, and interconnectivity using CAD software. Export the design as an STL file.
- **Machine Setup:** Load the PA2200 powder into the SLS machine. Set the processing parameters such as laser power, scan speed, layer thickness, and bed temperature. Optimal parameters may need to be determined empirically for specific scaffold designs and desired mechanical properties.[\[10\]](#)
- **Printing:** Transfer the STL file to the SLS machine and initiate the printing process. The laser will selectively sinter the PA2200 powder layer by layer to build the scaffold.
- **Cooling:** After printing, allow the build chamber to cool down slowly to prevent warping of the fabricated scaffolds.
- **Powder Removal:** Carefully excavate the printed scaffolds from the powder bed. Use brushes and compressed air to remove any loose powder from the scaffold's pores.

Diagram: SLS Fabrication Workflow





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